

# A Technical Guide to N-Desmethyl Sildenafil-d8: Commercial Availability and Analytical Applications

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## Compound of Interest

Compound Name: *N-Desmethyl Sildenafil-d8*

Cat. No.: *B562590*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Desmethyl Sildenafil-d8**, a critical analytical tool for researchers in pharmacology and drug development. This document details its commercial suppliers, availability, and in-depth experimental protocols for its application as an internal standard in the quantification of Sildenafil and its primary metabolite, N-Desmethyl Sildenafil.

## Introduction

**N-Desmethyl Sildenafil-d8** is the deuterium-labeled analog of N-Desmethyl Sildenafil, the principal active metabolite of Sildenafil. Sildenafil is a potent and selective inhibitor of phosphodiesterase type 5 (PDE5), an enzyme responsible for the degradation of cyclic guanosine monophosphate (cGMP). The inhibition of PDE5 leads to elevated cGMP levels, resulting in smooth muscle relaxation and vasodilation. Due to its widespread use in the treatment of erectile dysfunction and pulmonary arterial hypertension, the accurate quantification of Sildenafil and its metabolites in biological matrices is crucial for pharmacokinetic, pharmacodynamic, and bioequivalence studies. The use of a stable isotope-labeled internal standard like **N-Desmethyl Sildenafil-d8** is the gold standard for achieving the highest accuracy and precision in mass spectrometry-based bioanalytical methods.<sup>[1][2][3]</sup>

## Commercial Suppliers and Availability

**N-Desmethyl Sildenafil-d8** is available from several commercial suppliers specializing in reference standards and isotopically labeled compounds. The following table summarizes the availability and key specifications from a selection of vendors.

Supplier	Catalog Number	Purity	Available Pack Sizes	Price (USD)	Availability
ESS Chem Co.	ESS0308	99.3% by HPLC; 99% atom D	10 mg, 25 mg, 50 mg, 100 mg	\$300, \$600, \$900, \$1,400	In Stock
LGC Standards	TRC-D292202	>95% (HPLC)	Varies	Inquire	Inquire
Veeprho	Not specified	High Quality	Varies	Inquire	Inquire
Acanthus Research	SIL-08-004	Not specified	25 mg	Inquire	In Stock
Simson Pharma	Not specified	High Quality	Varies	Inquire	In Stock
Santa Cruz Bio	sc-217123	Not specified	Varies	Inquire	Inquire
Pharmaffiliates	PA STI 028620	High Purity	Varies	Inquire	Inquire
Immunomart	TMID-0050	Not specified	Varies	Inquire	Inquire

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information. A Certificate of Analysis (CoA) is typically provided with the product.<sup>[1][4][5][6][7]</sup>

## Physicochemical Data

Property	Value
Chemical Name	5-(2-Ethoxy-5-((piperazin-1-yl-2,2,3,3,5,5,6,6-d8)sulfonyl)phenyl)-1-methyl-3-propyl-1,6-dihydro-7H-pyrazolo[4,3-d]pyrimidin-7-one
CAS Number	1185168-06-2
Molecular Formula	C <sub>21</sub> H <sub>20</sub> D <sub>8</sub> N <sub>6</sub> O <sub>4</sub> S
Molecular Weight	468.60 g/mol
Synonyms	Desmethylsildenafil-d8, UK 103320-d8
Storage	-20°C

## Experimental Protocols: Quantification of Sildenafil and N-Desmethyl Sildenafil using LC-MS/MS

The following is a detailed protocol for the simultaneous quantification of Sildenafil and N-Desmethyl Sildenafil in human plasma using **N-Desmethyl Sildenafil-d8** as an internal standard (IS). This protocol is a composite of methodologies described in the scientific literature.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

## Materials and Reagents

- Sildenafil reference standard
- N-Desmethyl Sildenafil reference standard
- **N-Desmethyl Sildenafil-d8** (Internal Standard)
- Human plasma (with anticoagulant, e.g., K<sub>2</sub>EDTA)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)

- Ammonium acetate (LC-MS grade)
- Water (LC-MS grade)

## Sample Preparation: Protein Precipitation

- Thaw plasma samples and standards at room temperature.
- To 100  $\mu\text{L}$  of plasma in a microcentrifuge tube, add 10  $\mu\text{L}$  of the internal standard working solution (**N-Desmethyl Sildenafil-d8** in methanol).
- Vortex for 10 seconds.
- Add 300  $\mu\text{L}$  of acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 12,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100  $\mu\text{L}$  of the mobile phase.
- Vortex for 30 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

## Liquid Chromatography Conditions

- LC System: Agilent 1200 Series or equivalent
- Column: Zorbax SB C18, 4.6 x 75 mm, 3.5  $\mu\text{m}$
- Mobile Phase A: 10 mM Ammonium Acetate in Water
- Mobile Phase B: Acetonitrile
- Gradient: Isocratic elution with 95% Mobile Phase B
- Flow Rate: 0.6 mL/min

- Injection Volume: 5  $\mu$ L
- Column Temperature: 40°C

## Mass Spectrometry Conditions

- MS System: SCIEX 4500 or equivalent triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Multiple Reaction Monitoring (MRM) Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Sildenafil	475.2	283.4
N-Desmethyl Sildenafil	461.3	283.4
N-Desmethyl Sildenafil-d8 (IS)	469.4	283.4

- Key MS Parameters:
  - Curtain Gas: 30 psi
  - Collision Gas: 8 psi
  - IonSpray Voltage: 5500 V
  - Temperature: 500°C
  - Ion Source Gas 1: 50 psi
  - Ion Source Gas 2: 50 psi

## Method Validation

The method should be validated according to regulatory guidelines (e.g., FDA, EMA) for bioanalytical method validation. Key validation parameters include:

- **Linearity:** A linear concentration range of 1.0–1000.0 ng/mL for Sildenafil and 0.5–500.0 ng/mL for N-Desmethyl Sildenafil is typically achievable.[9]
- **Precision and Accuracy:** Intra- and inter-day precision should be within 15% (20% at the Lower Limit of Quantification), and accuracy should be within 85-115% (80-120% at LLOQ). Published methods demonstrate precision within 1.5-5.1% and accuracy within 95.0-98.3%. [9]
- **Selectivity and Specificity:** No significant interfering peaks should be observed at the retention times of the analytes and the internal standard in blank plasma samples.
- **Matrix Effect:** The ionization of the analytes should not be significantly suppressed or enhanced by the biological matrix.
- **Stability:** The stability of the analytes in plasma should be evaluated under various conditions, including freeze-thaw cycles, bench-top storage, and long-term storage at -80°C.

## Mandatory Visualizations

### Experimental Workflow

The following diagram illustrates the key steps in the analytical workflow for the quantification of Sildenafil and N-Desmethyl Sildenafil in plasma samples.

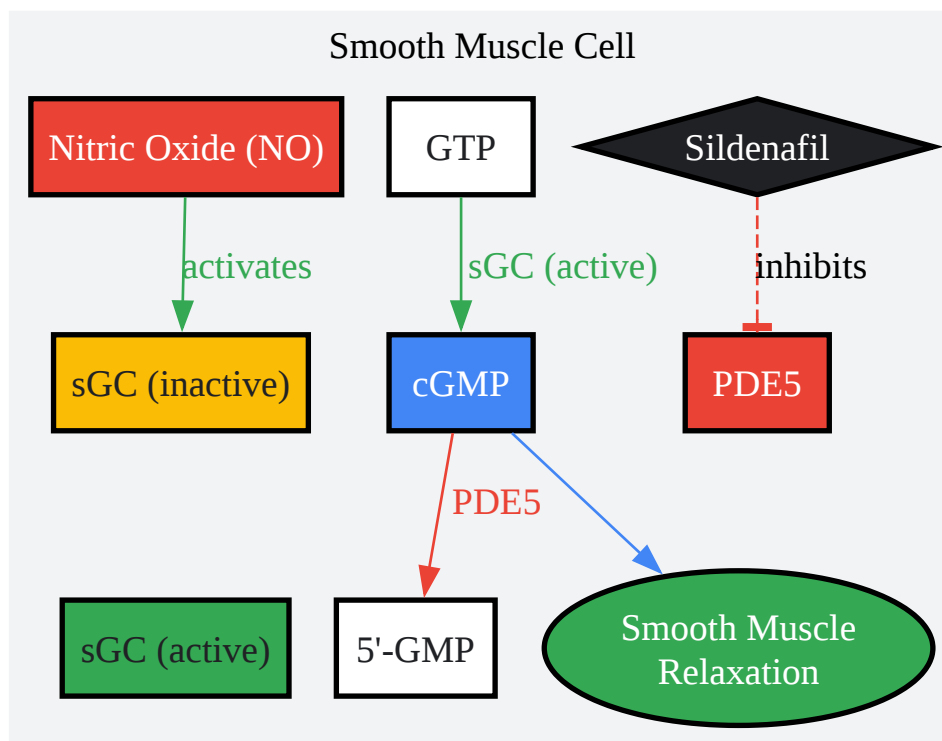


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Caption: A flowchart illustrating the major steps of the bioanalytical method.

## Sildenafil Signaling Pathway

The diagram below depicts the mechanism of action of Sildenafil via the nitric oxide/soluble guanylate cyclase/cyclic guanosine monophosphate (NO/sGC/cGMP) signaling pathway.



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Caption: The NO/sGC/cGMP signaling pathway and the inhibitory action of Sildenafil on PDE5.

## Conclusion

**N-Desmethyl Sildenafil-d8** is an indispensable tool for the accurate and reliable quantification of Sildenafil and its active metabolite in biological samples. This guide provides researchers, scientists, and drug development professionals with a comprehensive resource on its commercial availability and a detailed, robust LC-MS/MS protocol for its application. The provided diagrams offer a clear visualization of the experimental workflow and the underlying pharmacological pathway, facilitating a deeper understanding of the analytical process and the mechanism of action of Sildenafil.

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